

Enprofylline CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Enprofylline*

Cat. No.: *B1671344*

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Enprofylline: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical and pharmacological properties of **enprofylline**. The information is curated to support research and development activities, offering detailed data on its chemical identifiers, pharmacological actions, and relevant experimental insights.

Core Chemical Data

Enprofylline, a xanthine derivative, is a subject of interest for its bronchodilatory and anti-inflammatory effects. Accurate identification is paramount in research and drug development.

Chemical Identifiers

A comprehensive list of identifiers for **enprofylline** is provided below, facilitating its unambiguous identification across various databases and regulatory submissions.

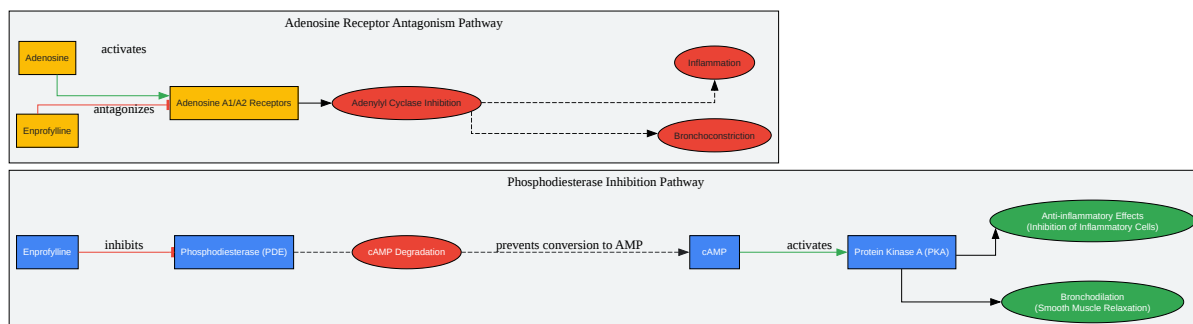
Identifier Type	Identifier
CAS Number	41078-02-8[1][2][3]
IUPAC Name	3-propyl-7H-purine-2,6-dione[4]
Molecular Formula	C ₈ H ₁₀ N ₄ O ₂ [2][4]
Molecular Weight	194.19 g/mol [2]
InChI	InChI=1S/C8H10N4O2/c1-2-3-12-6-5(9-4-10-6)7(13)11-8(12)14/h4H,2-3H2,1H3,(H,9,10)(H,11,13,14)[3][5][6]
InChIKey	SIQPXVQCUCHWDI-UHFFFAOYSA-N[3][5][6]
SMILES	<chem>CCCN1C2NC(=O)N(C1=O)C2=O</chem> [6]
DrugBank Accession	DB00824[5]
PubChem CID	1676[4]
ChEMBL ID	CHEMBL279898[2]
UNII	DT7DT5E518[2][5]
Synonyms	3-Propylxanthine, 3-n-Propylxanthine[1][4]

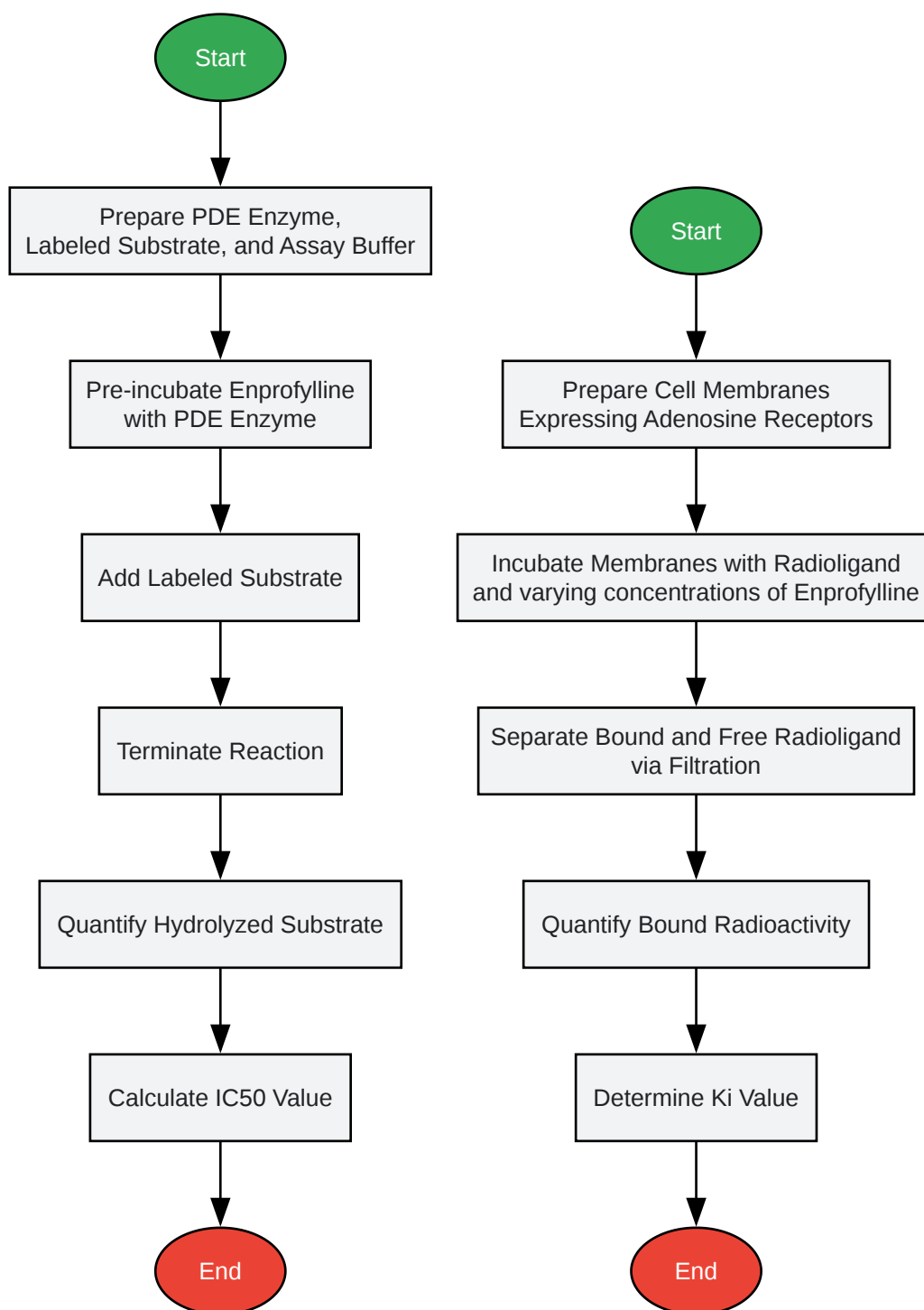
Pharmacological Profile

Enprofylline exhibits its therapeutic effects primarily through two distinct mechanisms of action: inhibition of phosphodiesterase (PDE) enzymes and antagonism of adenosine receptors.[4][7]

Signaling Pathways

The dual-action of **enprofylline** on these pathways leads to its characteristic bronchodilatory and anti-inflammatory responses.





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References

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- 3. Enprofylline | A2B receptor antagonist| phosphodiesterase inhibitor | CAS# 41078-02-8 | asthma | bronchodilator | xanthine analogue| InvivoChem [invivochem.com]
- 4. Enprofylline - Wikipedia [en.wikipedia.org]
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